

Albaconazole MIC against Candida species

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Compound Focus: Albaconazole

CAS No.: 187949-02-6

Cat. No.: S517838

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Albaconazole MIC Data Summary

The table below consolidates the available MIC data for **Albaconazole** from the search results.

Candida Species / Strain	MIC Value (µg/mL)	Context / Model	Source (Year)
<i>C. albicans</i> 03-2718	0.5 µg/mL	In vitro susceptibility testing of a fluconazole-resistant strain [1].	García et al. (2009) [1]
<i>C. albicans</i> 03-2718	Effective in vivo	Murine model of vaginal infection. Doses of ≥20 mg/kg significantly reduced fungal load [1].	García et al. (2009) [1]
Dermatophytes (e.g., <i>Trichophyton</i> spp.)	Not specified	Mentioned as having been tested in vitro or in Phase I/II trials for dermatophyte infections [2].	Costa-Orlandi et al. (2020) [2]

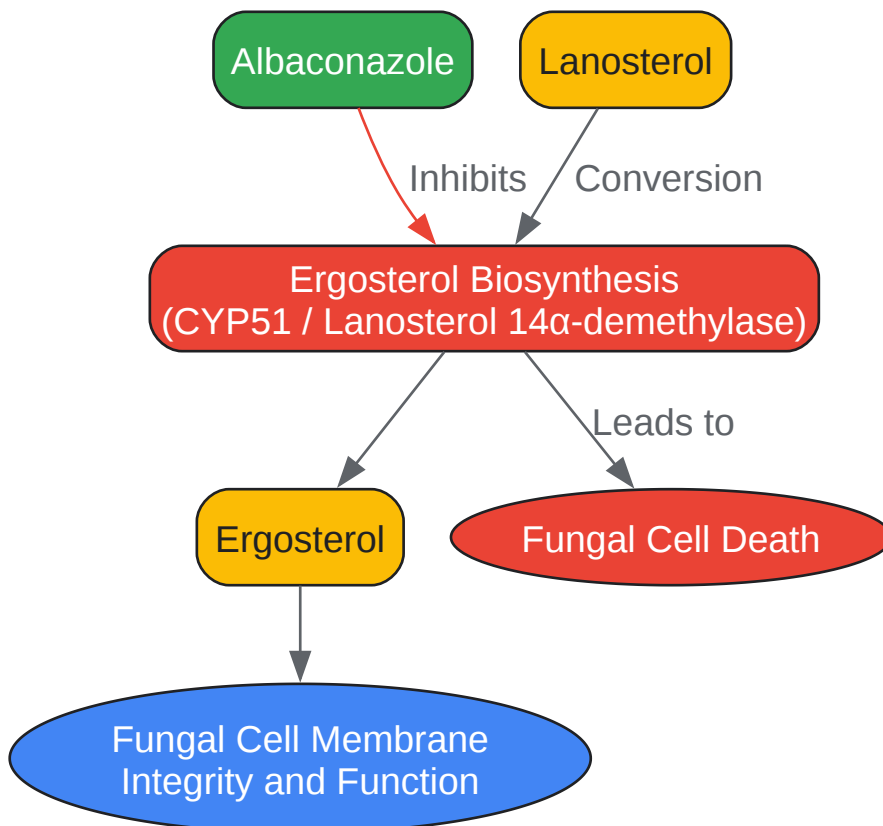
Experimental Protocol for Key Data

The primary source of MIC data comes from a 2009 study that followed established standards. Here is a detailed breakdown of the methodology:

- **Reference Method:** The study adhered to the guidelines set by the **Clinical and Laboratory Standards Institute (CLSI)**, which is a standard for antimicrobial susceptibility testing [1] [3].
- **Culture Conditions:** The *C. albicans* isolate was grown in **RPMI-1640 medium** with L-glutamine for 24 hours at 35°C on a gyratory shaker [1].
- **Inoculum Preparation:** Fungal cells were harvested by centrifugation and counted using a hemocytometer. The inoculum size was confirmed through quantitative cultures and serial dilution [1].
- **MIC Determination:** The **48-hour MIC** was determined. The specific endpoint (50% or 100% growth inhibition) was not detailed in the abstract, but CLSI guidelines typically define azole MICs as the concentration that causes a 50% reduction in growth compared to the drug-free control [1] [3].
- **Quality Control:** The use of reference strains to ensure accuracy was mentioned as part of the standard procedure [3].

Albaconazole's Mechanism of Action

As a triazole antifungal, **Albaconazole's** primary mechanism involves targeting the fungal cell membrane. The diagram below illustrates this key signaling pathway.



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This mechanism is consistent with other azole drugs, where inhibition of ergosterol synthesis leads to a compromised cell membrane and cell death [4] [5].

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References

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3. 3.3. Antifungal Susceptibility Testing [bio-protocol.org]
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